

Spectroscopic Profile of (3S-cis)-4-Hydroxymellein: A Technical Overview

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Compound of Interest

Compound Name: 4-Hydroxymellein, (3S-cis)-

Cat. No.: B15193399

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(3S-cis)-4-Hydroxymellein, with the systematic IUPAC name (3S,4S)-4,8-dihydroxy-3-methyl-3,4-dihydroisochromen-1-one, is a naturally occurring dihydroisocoumarin derivative. This class of compounds has garnered interest within the scientific community for its diverse biological activities. This document provides a summary of the available spectroscopic and physicochemical properties of (3S-cis)-4-Hydroxymellein, intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O ₄	PubChem
Molecular Weight	194.18 g/mol	PubChem
IUPAC Name	(3S,4S)-4,8-dihydroxy-3-methyl-3,4-dihydroisochromen-1-one	PubChem

Spectroscopic Data

Detailed experimental spectroscopic data for (3S-cis)-4-Hydroxymellein, including ¹H NMR, ¹³C NMR, Infrared (IR), and UV-Vis spectra, are not readily available in publicly accessible literature. While various stereoisomers of 4-hydroxymellein have been isolated and

characterized from fungal sources, a comprehensive and publicly available dataset for the (3S-cis) isomer remains elusive.[1][2]

However, mass spectrometry data has been reported, indicating a precursor ion ($[M+H]^+$) at m/z 195.064.

Table 1: Mass Spectrometry Data for (3S-cis)-4-Hydroxymellein

Ion	m/z
$[M+H]^+$	195.064

Experimental Protocols

Detailed experimental protocols for the acquisition of spectroscopic data for (3S-cis)-4-Hydroxymellein are not available due to the absence of the primary research articles in the public domain. However, a general methodology for the isolation and spectroscopic characterization of a natural product like (3S-cis)-4-Hydroxymellein would typically involve the following steps:

- **Fermentation and Extraction:** Culturing of the producing microorganism (e.g., *Aspergillus* or *Xylaria* species) in a suitable broth, followed by extraction of the fungal mycelium and/or the culture filtrate with an organic solvent (e.g., ethyl acetate).[3]
- **Chromatographic Purification:** The crude extract is subjected to various chromatographic techniques, such as column chromatography (using silica gel or other stationary phases) and High-Performance Liquid Chromatography (HPLC), to isolate the pure compound.
- **Spectroscopic Analysis:**
 - **NMR Spectroscopy:** 1H and ^{13}C NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 or 500 MHz) using a deuterated solvent (e.g., $CDCl_3$ or CD_3OD).
 - **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is used to determine the exact mass and molecular formula.

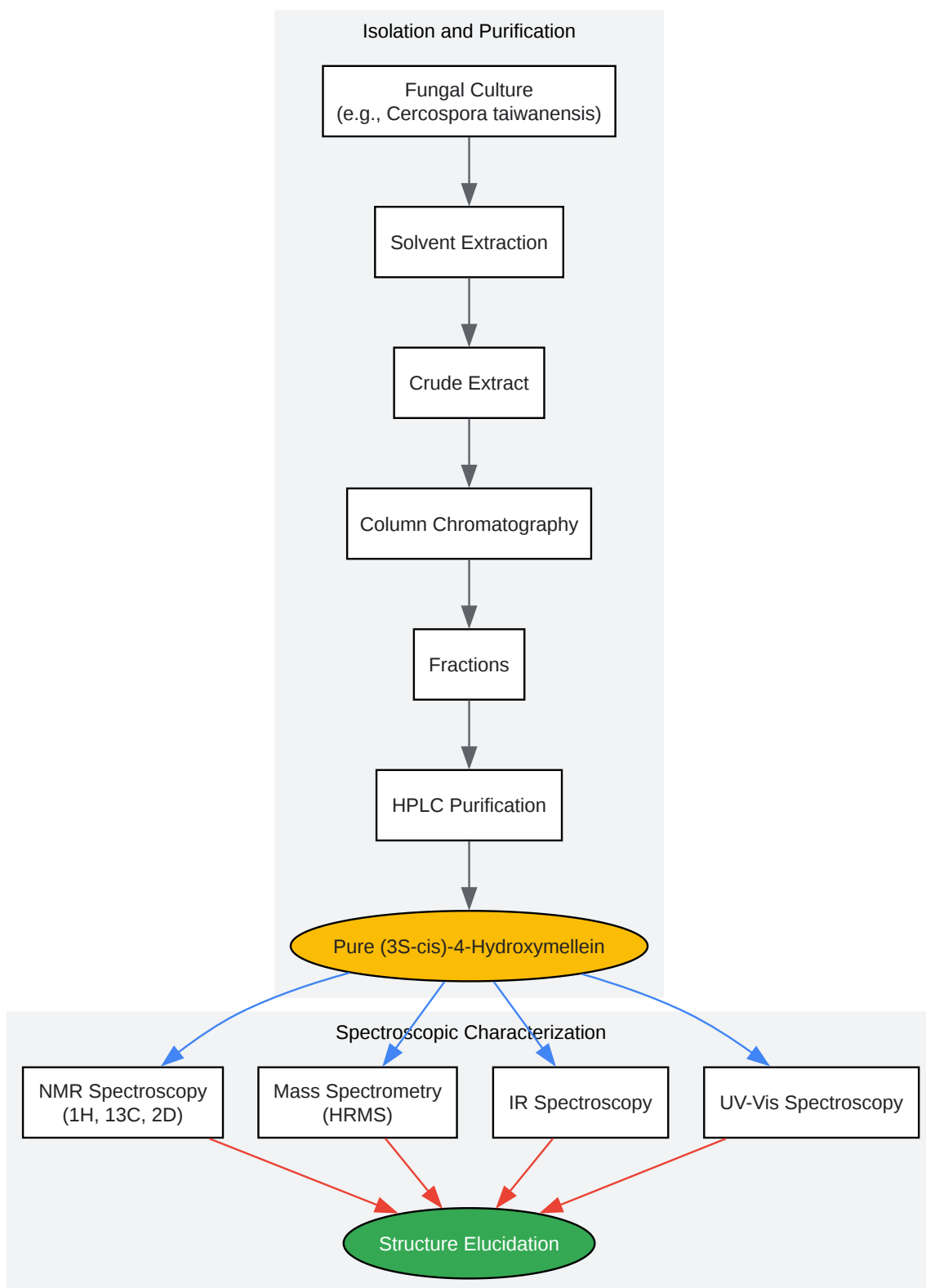
- Infrared (IR) Spectroscopy: IR spectra are recorded to identify characteristic functional groups.
- UV-Vis Spectroscopy: UV-Vis spectra are obtained to determine the wavelengths of maximum absorption.

Biological Activity and Signaling Pathways

Various isomers of 4-hydroxymellein have been investigated for their biological activities, including phytotoxicity.^[1] For instance, some stereoisomers have shown significant effects on tomato cuttings.^[1] However, specific studies detailing the mechanism of action or the signaling pathways modulated by (3S-cis)-4-Hydroxymellein are not extensively reported in the available literature. Dihydroisocoumarins, as a class, are known to exhibit a wide range of biological effects, including anti-inflammatory, antimicrobial, and antitumor activities.^[4]

Experimental Workflow

The following diagram illustrates a general workflow for the isolation and characterization of a natural product like (3S-cis)-4-Hydroxymellein.



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Caption: General workflow for the isolation and spectroscopic characterization of natural products.

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